

# Etidocaine synthesis and production process

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**Compound Focus:** Etidocaine Hydrochloride

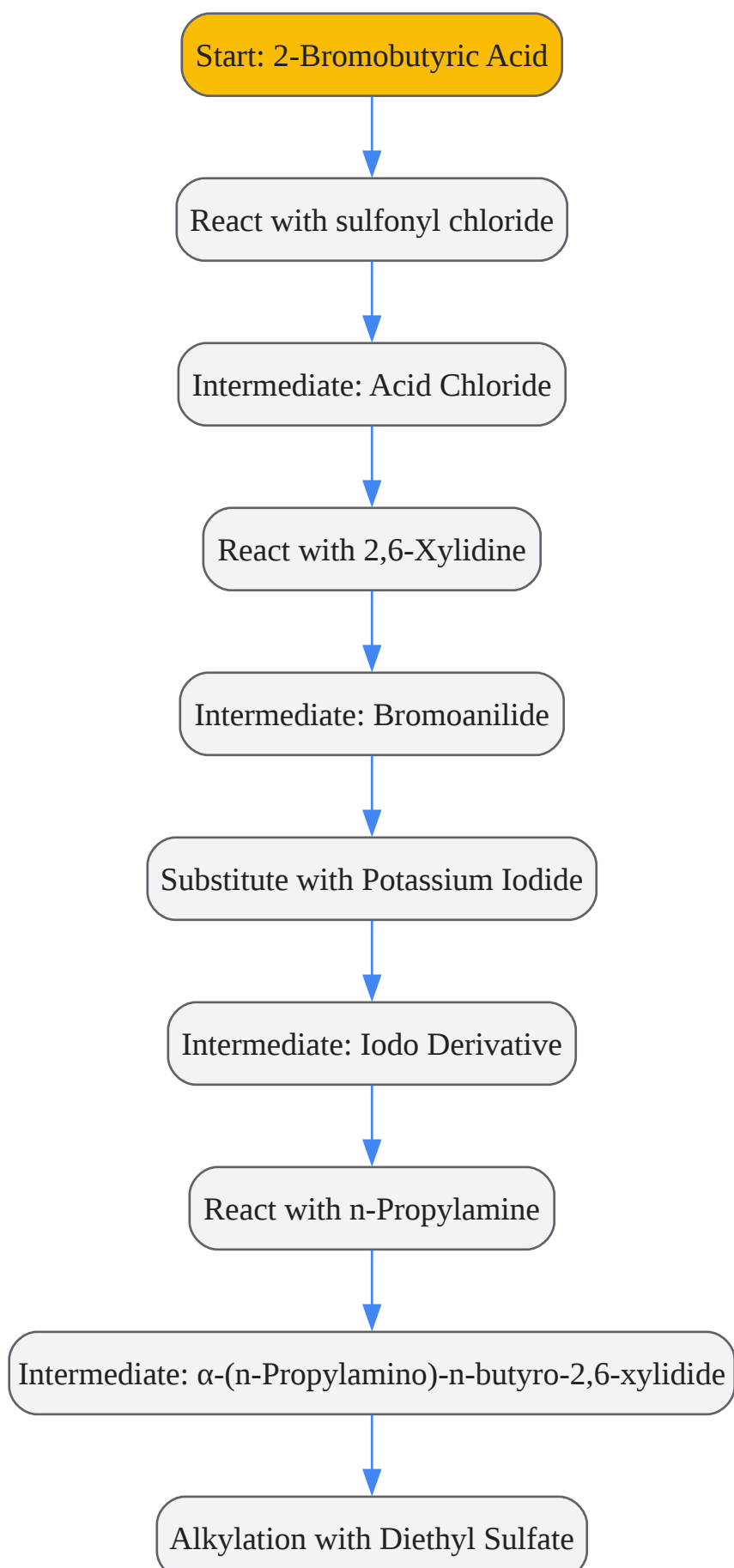
CAS No.: 36637-19-1

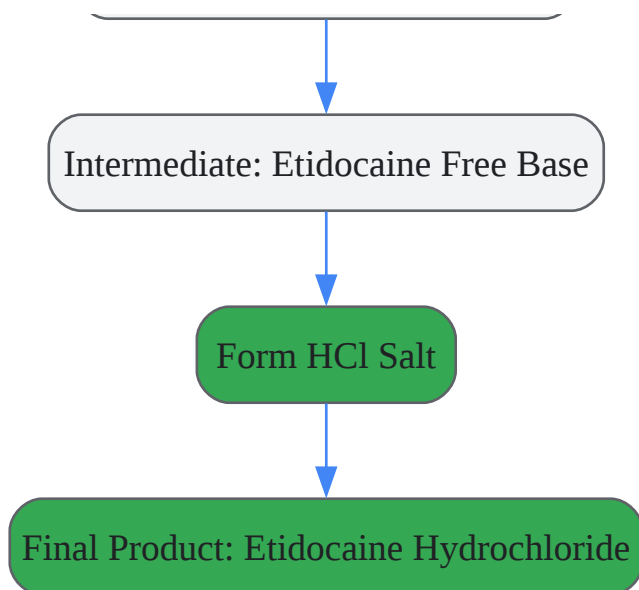
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## Synthesis and Manufacturing Process

The chemical synthesis of etidocaine is a multi-step organic process. The following diagram outlines the key stages:





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*Diagram of the key steps in the chemical synthesis of Etidocaine.*

A specific patent from the search results describes this process in detail [1]:

- **Alkylation Step:** A mixture of 0.243 mol of the intermediate  $\alpha$ -(n-Propylamino)-n-butyro-2,6-xylylidide and 1.6 mol of freshly distilled diethyl sulfate was stirred for 5 hours at 90°C [1].
- **Work-up and Purification:** After cooling, the mixture was treated with water and 4M HCl. The solution was washed with ether, made alkaline with 7M NaOH to pH 10-11, and the freed base was extracted into ether. The hydrochloride salt was prepared by addition of ethereal hydrogen chloride [1].
- **Crystallization:** The precipitate was recrystallized twice from absolute ethanol/ether and from isopropanol/isopropyl ether, yielding a final product with a melting point of 203–203.5 °C and a yield of 52% [1].

## Technical and Physicochemical Properties

The table below summarizes the key properties of etidocaine and its hydrochloride salt:

Property	Value / Description
Chemical Name	N-(2,6-dimethylphenyl)-2-(ethylpropylamino)butanamide (Free base); Monohydrochloride (Salt) [1] [2]

Property	Value / Description
Molecular Formula	C <sub>17</sub> H <sub>28</sub> N <sub>2</sub> O (Free base) [1]
Molecular Weight	276.42 g/mol (Free base) [1]
CAS Number	36637-18-0 (Free base); 36637-19-1 (Hydrochloride) [1] [3]
pKa	7.74 [2] (Similar to lidocaine's 7.86 [4] [2])
Partition Coefficient	High lipid solubility [4]
Protein Binding	High (94%) [4]

## Pharmacological Profile and Modern Research

Etidocaine is a long-acting aminoamide local anesthetic. Its clinical use has been limited due to its pharmacological profile and toxicity concerns [4] [5].

- **Clinical Characteristics:** Etidocaine has a **rapid onset** (2-5 minutes) and a **long duration** of action (4-10 hours) [4]. A distinct property is its **selectively greater motor block compared to sensory block**, making it less ideal for post-operative pain relief where sensation is undesirable [4] [6].
- **Toxicity Concerns:** The drug has a profile of **selective cardiotoxicity**, meaning high plasma levels can cause severe depression of myocardial contractility, leading to bradycardia, hypotension, and potential cardiac arrest [4] [6]. This risk contributed to its limited use [4].
- **Contemporary Research:** Current studies focus on novel drug delivery systems to mitigate its drawbacks. One approach involves encapsulating etidocaine in **ionic-gradient liposomes (IGL)**, which demonstrated a **sustained release over approximately 24 hours** and significantly **reduced cytotoxicity** on human fibroblasts, potentially paving the way for its reintroduction to clinical practice [5].

## Formulation and Historical Dosage

For historical and research context, etidocaine was commercially formulated as sterile aqueous injections for infiltration and nerve blocks [2].

Parameter	Details
Available Concentrations	0.5%, 1.0%, and 1.5% solutions (with or without epinephrine 1:200,000) [2].
Recommended Max Single Dose	400 mg (with epinephrine) or 300 mg (without epinephrine) [2].
Common Uses	Infiltration anesthesia, peripheral nerve blocks (e.g., brachial plexus), and central neural blocks (e.g., epidural) [6] [2].

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**Address:** Ontario, CA 91761, United States

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